

## "RXR antagonist 5" selectivity profile

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### Compound of Interest

Compound Name: RXR antagonist 5

Cat. No.: B14082441

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## Illustrative Data and Diagrams

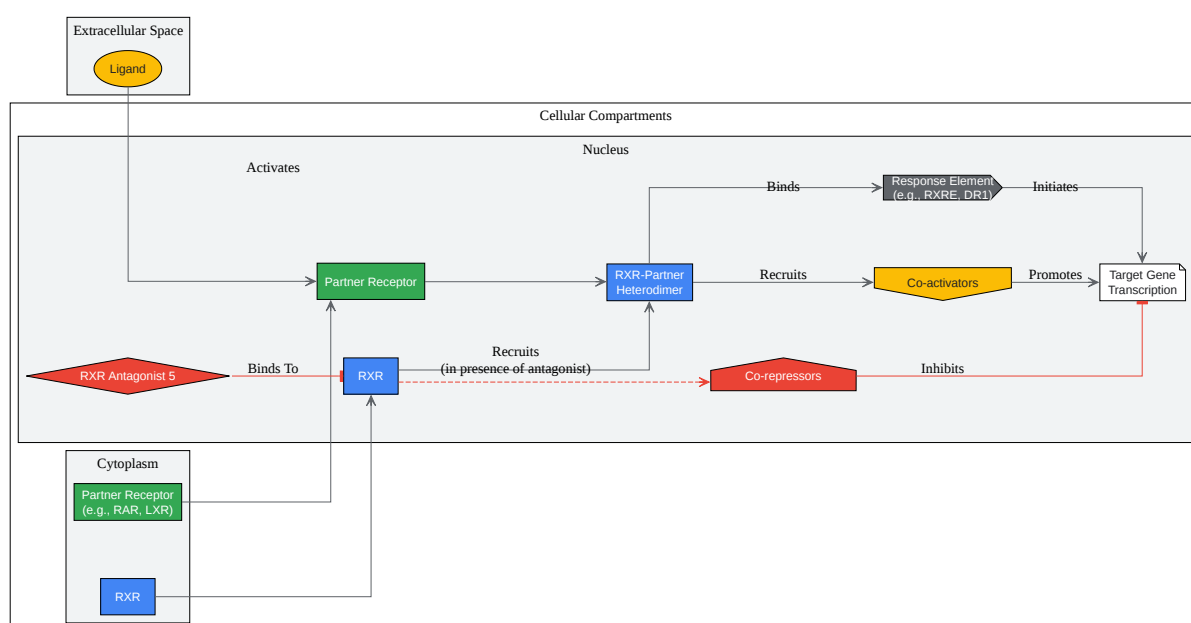
**Table 1: Hypothetical Binding Affinity (Ki) of a Selective RXR Antagonist**

Receptor	Ki (nM)
RXR $\alpha$	15
RXR $\beta$	25
RXR $\gamma$	20
RAR $\alpha$	>10,000
RAR $\beta$	>10,000
RAR $\gamma$	>10,000
LXR $\alpha$	>10,000
LXR $\beta$	>10,000
PPAR $\alpha$	>10,000
PPAR $\gamma$	>10,000
VDR	>10,000

## Table 2: Hypothetical Functional Activity (IC50) of a Selective RXR Antagonist

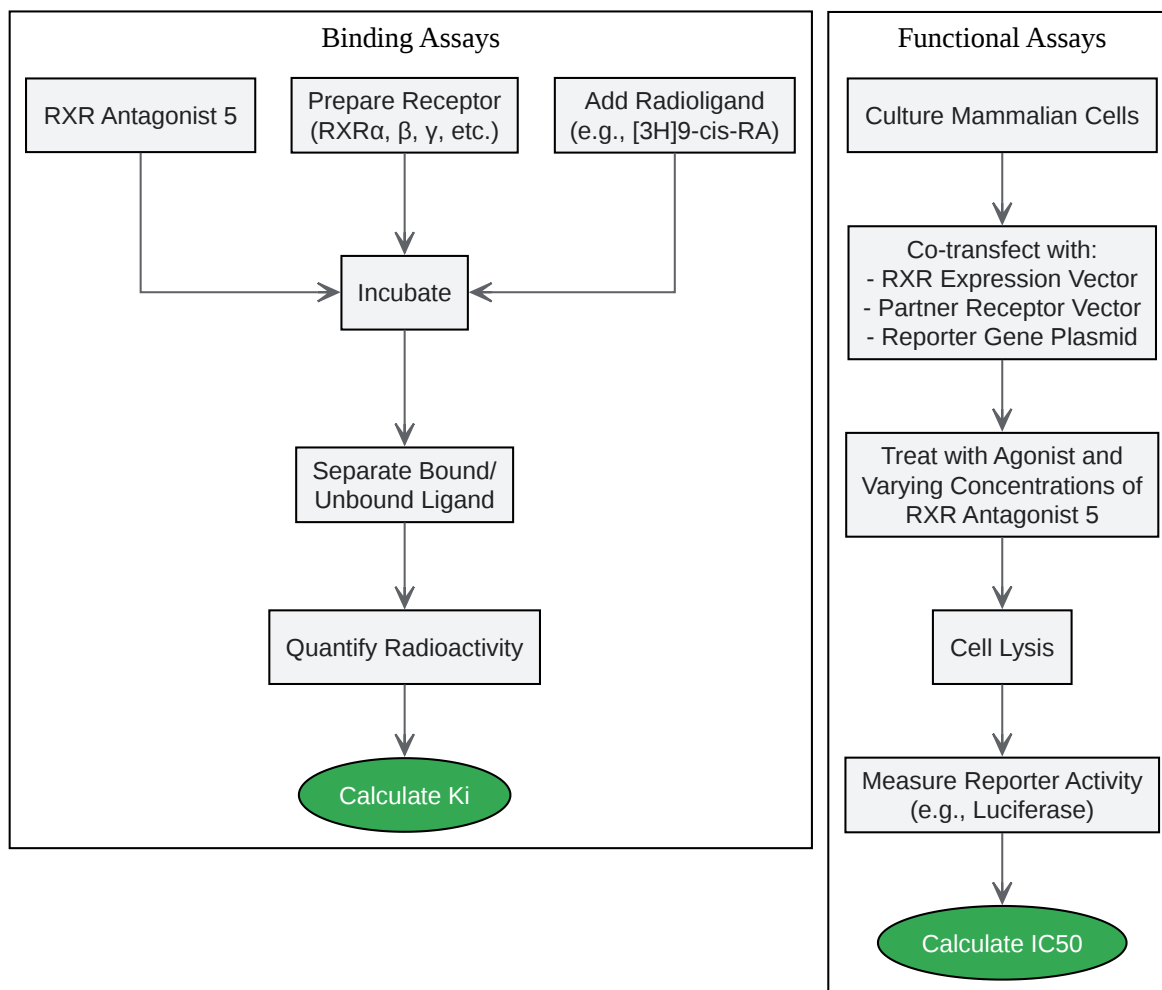
Assay Type	Receptor	IC50 (nM)
Reporter Gene Assay	RXR $\alpha$	50
Reporter Gene Assay	RXR $\beta$	75
Reporter Gene Assay	RXR $\gamma$	60
Reporter Gene Assay	RAR $\alpha$	>10,000
Reporter Gene Assay	LXR $\alpha$	>10,000
Reporter Gene Assay	PPAR $\gamma$	>10,000

## Example Diagrams



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Caption: Mechanism of RXR antagonism, blocking co-activator recruitment.



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Caption: Workflow for determining antagonist binding affinity and functional activity.

To proceed with a factual and detailed analysis, please provide a more specific identifier for **"RXR antagonist 5"**.

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